

(R)-FL118 Structure-Activity Relationship: A Technical Guide

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Compound of Interest

Compound Name: (R)-FL118

Cat. No.: B15603097

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(R)-FL118, also known as 10,11-(Methylenedioxy)-20(S)-camptothecin, is a potent, orally active small molecule inhibitor of survivin with a unique mechanism of action that distinguishes it from other camptothecin analogs.[1][2] This technical guide provides an in-depth analysis of the structure-activity relationship (SAR) of **(R)-FL118**, summarizing key quantitative data, detailing experimental protocols, and visualizing critical biological pathways and experimental workflows.

Core Structure and Mechanism of Action

(R)-FL118 is a synthetic derivative of camptothecin (CPT) characterized by a distinctive 10,11-methylenedioxy group, which is crucial for its unique mechanism of action.[2] Unlike its predecessors, topotecan and irinotecan, which primarily act as topoisomerase I (Top1) inhibitors, **(R)-FL118**'s anticancer activity is largely independent of Top1 inhibition.[2][3] Instead, its primary mechanism involves the targeted inhibition of several anti-apoptotic proteins, including survivin, Mcl-1, XIAP, and cIAP2.[2][3][4] This inhibition is achieved, at least in part, through the binding of FL118 to the oncoprotein DDX5 (p68), leading to its dephosphorylation and degradation.[1] Furthermore, recent studies have revealed that FL118 can enhance the therapeutic efficacy of other agents by downregulating RAD51, a key protein

in the homologous recombination repair pathway, thereby attenuating DNA repair in cancer cells.[5][6]

The superior antitumor efficacy of **(R)-FL118** is highly dependent on its specific steric configuration at the 20-hydroxyl group in the lactone ring.[4] The racemic mixture, FL113, shows significantly lower activity, highlighting the importance of the (S)-configuration for its biological function.[4]

Structure-Activity Relationship (SAR) Studies

Extensive SAR studies have been conducted to explore the potential of the FL118 scaffold for developing novel anticancer agents with improved efficacy and pharmacological properties. These studies have primarily focused on modifications at positions 7, 9, and 20 of the FL118 core structure.

Position 7 and 9 Modifications

A comparative study of 24 derivatives substituted at position 7 and 24 derivatives at position 9 revealed that modifications at position 7 yielded compounds with significantly better antitumor efficacy.[2] Phenyl-substituted analogs at these positions were found to improve cellular uptake compared to the parent compound.[2]

Table 1: In Vitro Cytotoxicity of Position 7-Substituted FL118 Analogs

Compound	R Group (Position 7)	HCT-116 IC50 (nM)	MCF-7 IC50 (nM)	HepG2 IC50 (nM)
FL118	H	-	-	-
FL77-6	4-ethylphenyl	< 6.4	< 6.4	< 6.4
FL77-9	4-methoxyphenyl	< 6.4	< 6.4	< 6.4
FL77-18	Not Specified	< 6.4	< 6.4	< 6.4
FL77-24	3,5- dimethoxyphenyl	< 6.4	< 6.4	< 6.4

Data extracted from a study on position 7 and 9 derivatives, which indicated that several compounds had IC₅₀ values below the lowest tested concentration of 6.4 nM.[2]

Another study focused on the synthesis of fluoroaryl-substituted derivatives at position 7. The majority of these compounds exhibited improved cytotoxicity compared to FL118, with compound 7h being identified as a particularly potent analog.[7]

Position 20 Modifications

Modifications at the 20(S)-hydroxyl group have also been extensively investigated. Esterification at this position has been explored to create prodrugs with improved solubility and pharmacokinetic profiles.[8]

A series of 20(S)-substituted FL118 hybrids were synthesized, conjugating non-steroidal anti-inflammatory drugs (NSAIDs) or amino acids (AA) to the parent molecule.[8] The FL118-AA conjugates demonstrated better water solubility and were able to release the parent compound, acting as effective prodrugs.[8]

Table 2: In Vitro Cytotoxicity of Position 20-Substituted FL118 Analogs against Various Cancer Cell Lines

Compound	R Group (Position 20)	A549 IC50 (μ M)	HeLa IC50 (μ M)	HepG2 IC50 (μ M)	HCT116 IC50 (μ M)
FL118	OH	-	-	-	-
6a	NSAID Conjugate	>10	>10	3.50	2.80
6b	NSAID Conjugate	2.15	1.89	1.56	1.23
6c	NSAID Conjugate	0.032	0.045	0.038	0.041
6d	NSAID Conjugate	0.87	0.76	0.65	0.54
9a	L-Ala	0.12	0.11	0.09	0.08
9b	L-Gly	0.15	0.13	0.11	0.10
9c	L-Val	0.08	0.07	0.06	0.05
9i	L-Phe	0.05	0.04	0.03	0.03
9j	L-Pro	0.09	0.08	0.07	0.06

Data represents the half-maximal inhibitory concentration (IC50) values obtained from MTT assays.^[8]

Experimental Protocols

The evaluation of **(R)-FL118** and its analogs involves a range of standard and specialized experimental protocols.

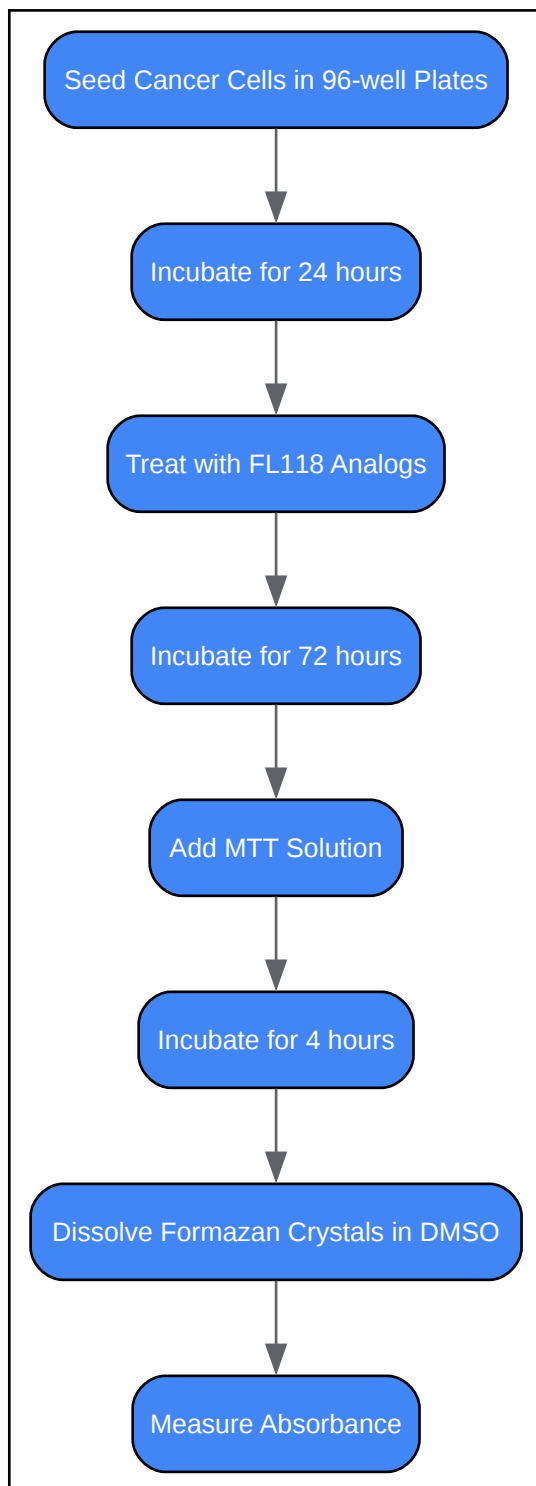
In Vitro Cytotoxicity Assay (MTT Assay)

The antitumor activity of FL118 derivatives is commonly assessed using the MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay.^[8]

Workflow for MTT Assay:

- Cell Seeding: Cancer cell lines (e.g., A549, HeLa, HepG2, HCT116) are seeded in 96-well plates and incubated for approximately 24 hours.[\[8\]](#)
- Compound Treatment: Cells are treated with various concentrations of the test compounds (dissolved in DMSO) and incubated for 72 hours at 37°C in a 5% CO₂ incubator.[\[8\]](#)
- MTT Addition: 20 µL of MTT solution is added to each well, and the plates are incubated for an additional 4 hours.[\[8\]](#)
- Formazan Solubilization: The resulting formazan crystals are dissolved in 150 µL of DMSO.[\[8\]](#)
- Absorbance Measurement: The absorbance is measured at a specific wavelength to determine cell viability and calculate IC₅₀ values.

MTT Assay Workflow



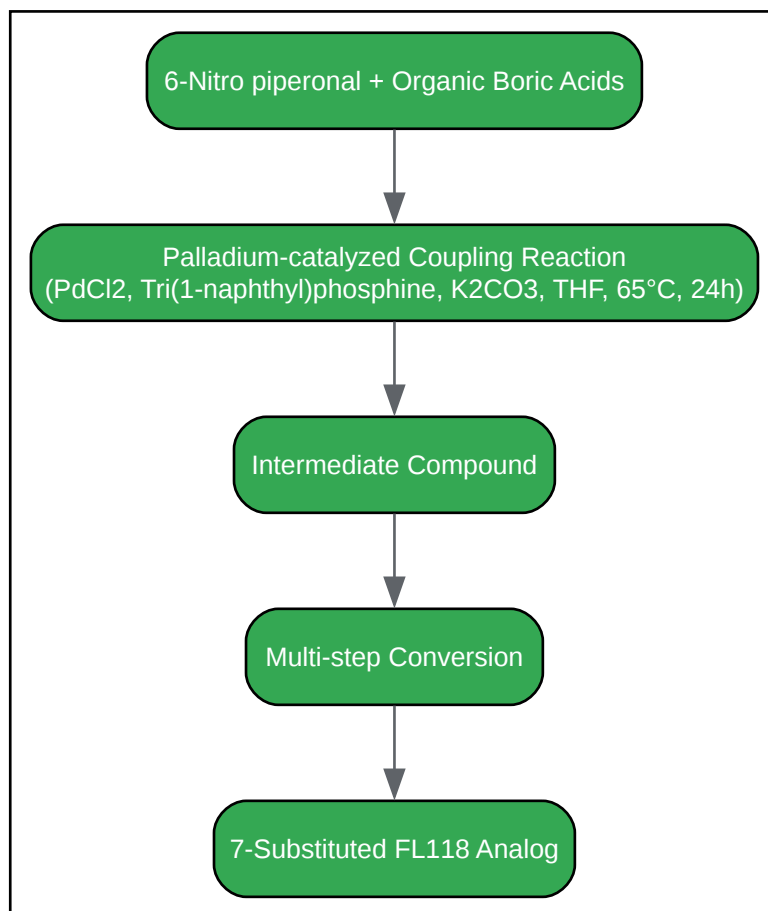
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Caption: Workflow of the MTT assay for determining in vitro cytotoxicity.

Synthesis of FL118 Analogs

The synthesis of FL118 derivatives involves multi-step chemical reactions. For instance, the synthesis of 7-substituted analogs often starts with the coupling of 6-nitropiperonal with various organic boric acids using a palladium catalyst.[2]

General Synthesis Workflow for 7-Substituted FL118 Analogs

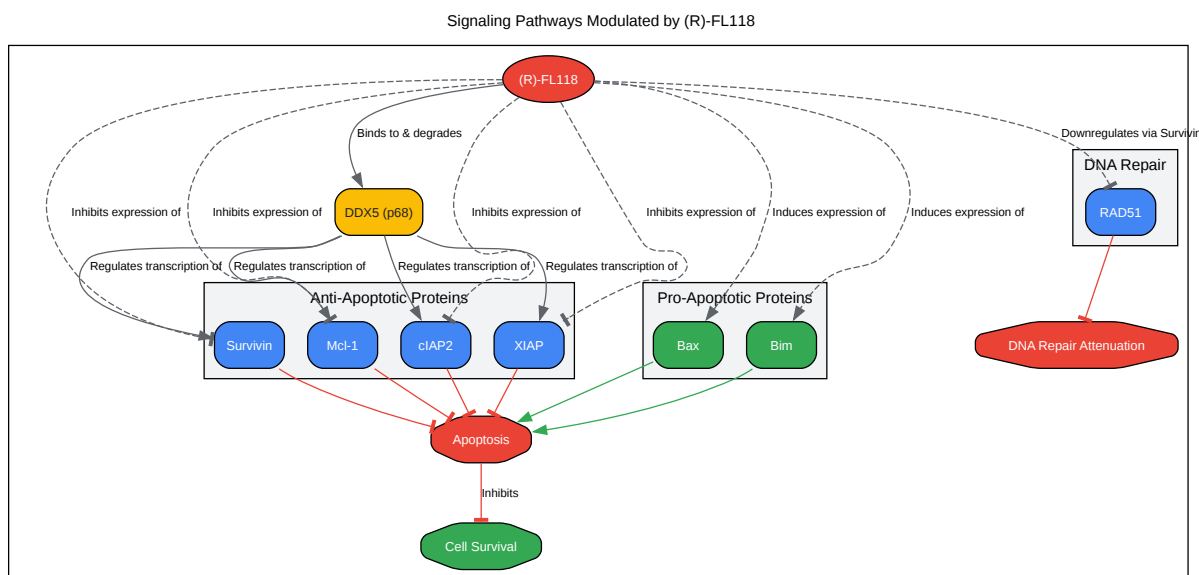


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Caption: A generalized workflow for the synthesis of 7-substituted FL118 analogs.

Signaling Pathways Modulated by (R)-FL118

(R)-FL118 exerts its potent anticancer effects by modulating multiple critical signaling pathways involved in cell survival and apoptosis.



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Caption: **(R)-FL118** modulates key signaling pathways leading to apoptosis and reduced DNA repair.

Clinical Development

(R)-FL118 is currently being investigated in clinical trials for the treatment of advanced solid tumors, including pancreatic ductal adenocarcinoma.[9][10][11] A Phase I trial is assessing the safety, side effects, and optimal dose of orally administered FL118.[9][10] The promising

preclinical data, including its ability to overcome resistance to other chemotherapeutics, positions FL118 as a significant candidate for further clinical development.[3][6]

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